

Personal protective equipment for handling 2,4-Dichloropyrimidine-d2

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Compound of Interest

Compound Name: 2,4-Dichloropyrimidine-d2

Cat. No.: B15137019

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Safe Handling and Disposal of 2,4-Dichloropyrimidine-d2

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **2,4-Dichloropyrimidine-d2**. The following procedural guidance is designed to ensure the safe execution of laboratory operations involving this compound.

I. Quantitative Data Summary

The physical and chemical properties of 2,4-Dichloropyrimidine are summarized in the table below. The deuterated form, **2,4-Dichloropyrimidine-d2**, is expected to have nearly identical properties, with a slight increase in molecular weight.

Property	Value
Molecular Formula	C ₄ D ₂ Cl ₂ N ₂
Molecular Weight	150.99 g/mol
Appearance	White crystalline powder
Melting Point	57-61 °C
Boiling Point	101 °C @ 23 mmHg
Flash Point	104.3 °C
Density	~1.5 g/cm ³
Storage Temperature	-20°C
Solubility	Partially soluble in water; soluble in methanol, chloroform, and ethyl acetate.

II. Health Hazard Information

2,4-Dichloropyrimidine is classified as a hazardous substance that can cause skin, eye, and respiratory system irritation.[1][2][3][4][5] It is a combustible solid.[1][5] The toxicological properties of this specific deuterated compound have not been fully investigated, and it should be handled with the same precautions as the non-deuterated form.

III. Operational Plan: Step-by-Step Handling Procedures

A. Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,4-Dichloropyrimidine-d2**.

- **Gloves:** Chemical-resistant nitrile gloves are required. If there is a risk of splash, double-gloving is recommended.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn.[6]
- **Lab Coat:** A full-length laboratory coat is mandatory.

- Respiratory Protection: If working outside of a certified chemical fume hood, or if dust generation is likely, a NIOSH-approved N95 respirator or higher is required.[5]

B. Experimental Workflow

All manipulations of **2,4-Dichloropyrimidine-d2** should be performed in a certified chemical fume hood to minimize inhalation exposure.

- Preparation:
 - Designate a specific area within the fume hood for handling the compound.
 - Cover the work surface with absorbent bench paper.
 - Ensure that an eyewash station and safety shower are readily accessible.[3]
 - Have a spill kit readily available.
- Weighing the Compound:
 - To avoid contamination of the balance, do not weigh the powder directly on the balance pan.
 - Pre-weigh a sealed container (e.g., a vial with a cap).
 - Inside the fume hood, carefully transfer the desired amount of **2,4-Dichloropyrimidine-d2** into the pre-weighed container.
 - Seal the container before removing it from the fume hood to weigh on the balance.
 - Repeat the process of adding or removing small amounts of the compound inside the fume hood until the desired weight is achieved.
- Dissolving the Compound:
 - Add the solvent to the container with the compound while still inside the fume hood.
 - Cap the container and mix gently until the compound is fully dissolved.

- Post-Handling:
 - Decontaminate any surfaces that may have come into contact with the compound using an appropriate solvent.
 - Thoroughly wash hands with soap and water after handling is complete.

IV. Disposal Plan

- Waste Segregation:
 - As a halogenated organic compound, all waste containing **2,4-Dichloropyrimidine-d2** must be disposed of in a designated "Halogenated Organic Waste" container.[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - Do not mix with non-halogenated waste.[\[3\]](#)
- Container Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2,4-Dichloropyrimidine-d2**".[\[8\]](#)
 - List all constituents and their approximate percentages.
- Storage of Waste:
 - Keep the waste container tightly sealed when not in use.[\[3\]](#)[\[8\]](#)
 - Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Final Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office.

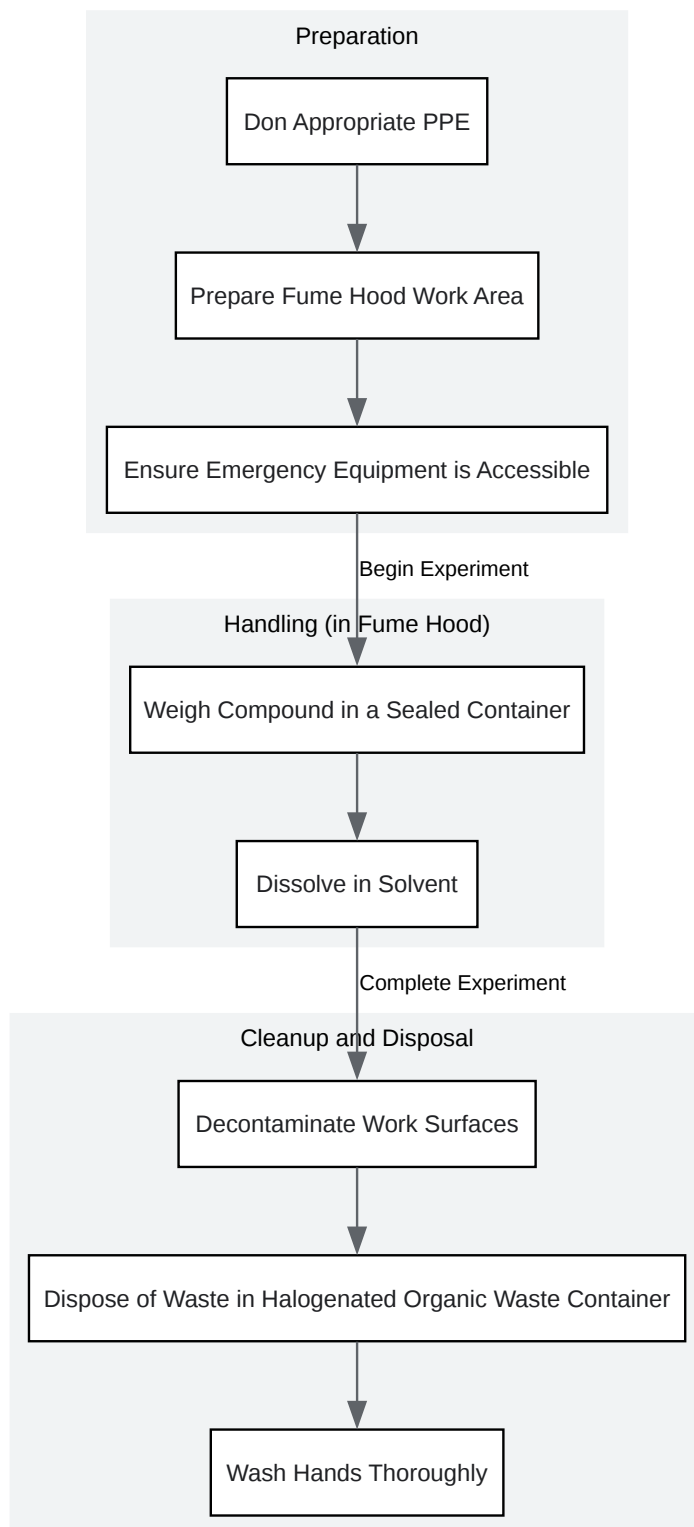
V. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[\[3\]](#) Seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[3\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Spill: For a small spill, carefully sweep up the solid material, trying to minimize dust generation. Place the material in a sealed container for disposal as halogenated waste. For a large spill, evacuate the area and contact your institution's EHS office.

VI. Workflow Diagram

Safe Handling Workflow for 2,4-Dichloropyrimidine-d2



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Caption: Workflow for the safe handling of **2,4-Dichloropyrimidine-d2**.

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References

- 1. 2,4-Dichloropyrimidine | CAS#:3934-20-1 | Chemsrce [chemsrc.com]
- 2. 2,4-Dichloropyrimidine | 3934-20-1 [chemicalbook.com]
- 3. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 4. lifechempharma.com [lifechempharma.com]
- 5. 2,4-Dichloropyrimidine 98% | 3934-20-1 [sigmaaldrich.com]
- 6. bucknell.edu [bucknell.edu]
- 7. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 8. engineering.purdue.edu [engineering.purdue.edu]
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